

Technical Guide: Safe Handling and Disposal of ((Pentyloxy)methyl)oxirane

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Compound of Interest

Compound Name: ((Pentyloxy)methyl) oxirane

CAS No.: 7297-11-2

Cat. No.: B1660194

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Executive Summary

((Pentyloxy)methyl)oxirane (CAS: 7297-11-2), commonly known as Pentyl Glycidyl Ether, is a reactive alkylating agent used primarily as a viscosity reducer and reactive diluent in epoxy resin systems. Its core hazard lies in the strained oxirane (epoxide) ring, which acts as a potent electrophile capable of alkylating DNA and proteins.

Immediate Directive: Do not dispose of this compound down laboratory drains. The primary disposal pathway is high-temperature incineration via a licensed hazardous waste contractor. For glassware decontamination and minor spill residues, chemical quenching via acid-catalyzed hydrolysis is the required pre-treatment.

Chemical Identity & Physical Properties

Understanding the physicochemical nature of this ether is prerequisite to safe disposal. The hydrophobic pentyl chain reduces water solubility compared to lower homologues (e.g., methyl glycidyl ether), affecting how it behaves in aqueous waste streams.

Property	Data	Operational Implication
Chemical Name	((Pentyloxy)methyl)oxirane	Official shipping/manifest name.
Synonyms	Pentyl glycidyl ether; PGE	Common labels found in storage.
CAS Number	7297-11-2	Use for waste profiling (SDS Section 13).
Molecular Formula	C ₈ H ₁₆ O ₂	Organic content for incineration BTU value.
Boiling Point	~200°C (Estimated)	Low volatility, but aerosols are hazardous.
Flash Point	>60°C (Combustible)	Classify as Ignitable Waste if FP < 60°C depending on purity.
Reactivity	High (Epoxide ring)	Incompatible with amines, acids, and strong bases.

Hazard Profile & Mechanism of Action

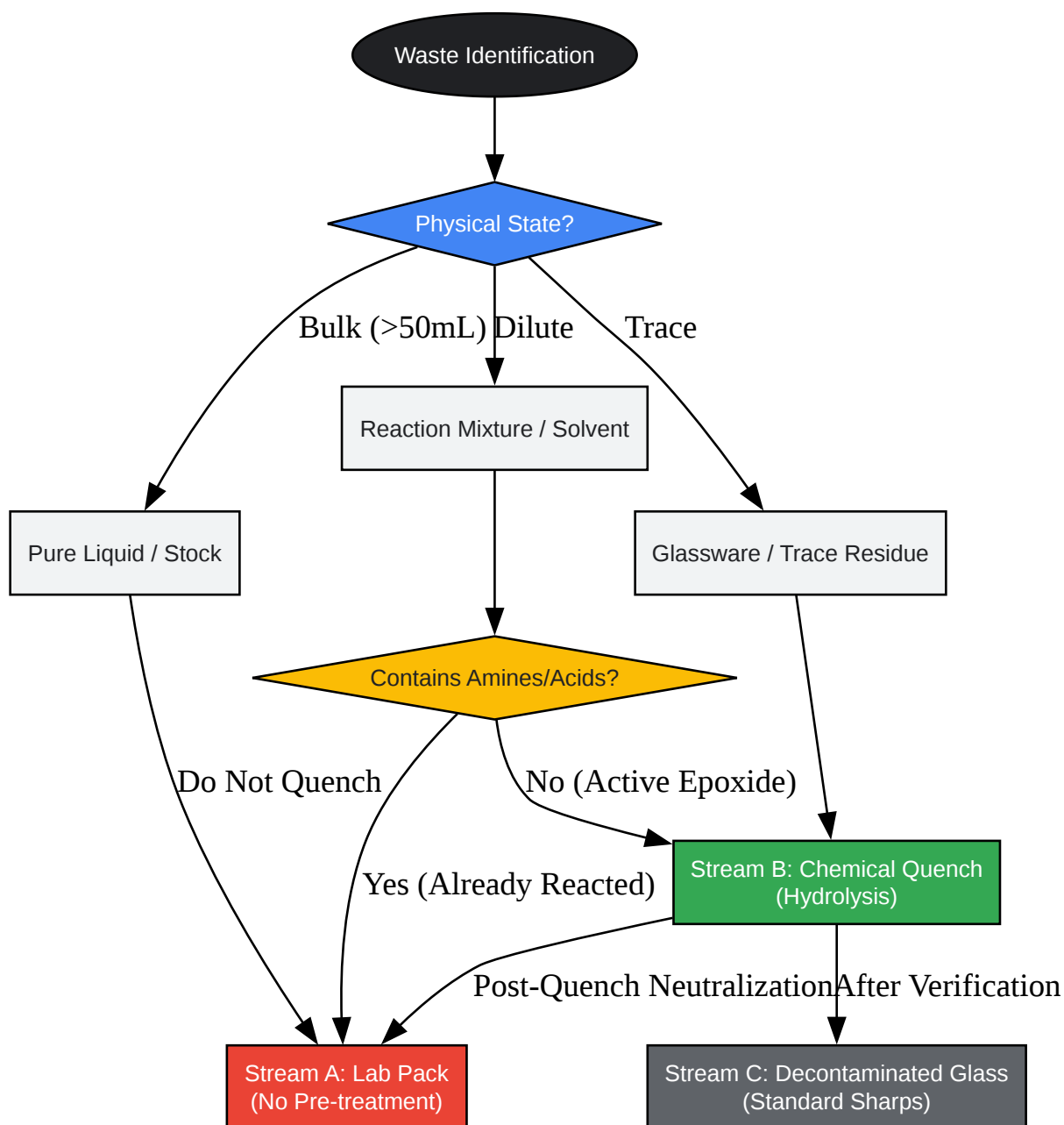
Why Strict Disposal is Necessary: The toxicity of ((Pentyloxy)methyl)oxirane stems from its ability to act as a hapten. The epoxide ring opens and binds to skin proteins, leading to sensitization (allergic contact dermatitis). More critically, uncured glycidyl ethers are suspected mutagens because they can alkylate guanine residues in DNA.

GHS Classification (Derived):

- Skin Irritation: Category 2[1][2]
- Skin Sensitization: Category 1 (May cause allergic reaction)[1][2]
- Eye Irritation: Category 2A[2]
- Aquatic Toxicity: Chronic Category 2 (Toxic to aquatic life with long-lasting effects)[3]

Disposal Decision Logic

Do not treat all waste identical. Use the following logic flow to determine the correct disposal stream.



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Figure 1: Decision matrix for segregating glycidyl ether waste streams. Note that bulk chemical is never quenched in-lab due to exotherm risks; it is packed for professional incineration.

Detailed Disposal Protocols

Stream A: Bulk Liquid (Unused Stock)

For expired or surplus reagents >50 mL.

- Container: Keep in the original container if possible. If transferring, use HDPE or Glass containers with Teflon-lined caps.
- Labeling: Affix a hazardous waste label.
 - Constituents: "Pentyl Glycidyl Ether"
 - Hazards: "Toxic, Irritant, Sensitizer"
- Segregation: Place the container in a secondary containment tray. Do not store in the same bin as concentrated acids (exothermic polymerization risk) or amines (crosslinking risk).
- Disposal: Hand off to EHS for Fuel Blending/Incineration.

Stream B: Decontamination & Quenching (Glassware/Spills)

For cleaning glassware or neutralizing small spills (<10 mL). This protocol converts the reactive epoxide into a benign glycol.

Mechanism: Acid-catalyzed hydrolysis opens the oxirane ring to form 3-(pentyloxy)propane-1,2-diol.

Reagents Required:

- 5% Sulfuric Acid (H_2SO_4) or 10% Acetic Acid solution.
- Acetone (as a co-solvent to solubilize the ether).

Protocol:

- Preparation: In a fume hood, create a solution of 50% Acetone and 50% Aqueous Acid (5% H_2SO_4).

- Application: Rinse the contaminated glassware with this solution. Allow it to sit for 30 minutes. The acid catalyzes the ring-opening.
- Neutralization: After 30 minutes, neutralize the rinse solution with Sodium Bicarbonate (NaHCO_3) until bubbling stops (pH ~7).
- Final Wash: The resulting solution contains the hydrolyzed diol and can be disposed of as non-halogenated organic solvent waste.
- Glassware: Wash with soap and water; reuse as normal.

Stream C: Spill Cleanup (Emergency)

For spills >10 mL outside a fume hood.

- Evacuate & PPE: Clear the area. Don nitrile gloves (double gloved), lab coat, and organic vapor respirator if ventilation is poor.
- Containment: Dike the spill using Vermiculite or Sand.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Critical Warning: Do NOT use sawdust or paper towels as primary absorbents. Glycidyl ethers can react with hydroxyls in cellulose, generating heat (potential fire hazard).
- Absorption: Cover the liquid completely with the inert absorbent.
- Collection: Scoop material into a wide-mouth HDPE jar.
- Labeling: Label as "Debris contaminated with Pentyl Glycidyl Ether."
- Disposal: Treat as solid hazardous waste for incineration.

Regulatory & Compliance Codes

Ensure your waste manifest codes align with local regulations.[\[5\]](#)[\[8\]](#)

Regulatory Body	Code/Classification	Description
US EPA (RCRA)	D001 (Potential)	Ignitable waste (if Flash Point < 60°C). Check specific batch SDS.
EU Waste Code	07 01 04*	Other organic solvents, washing liquids and mother liquors.
DOT (Transport)	UN 3271	Ethers, n.o.s. (Pentyl Glycidyl Ether). [7] [9] [10]
Storage Class	Class 10	Combustible liquids (unless FP is lower, then Class 3).

References

- PubChem. (n.d.). Compound Summary: 2-(Pentyloxymethyl)oxirane. National Library of Medicine. Retrieved March 5, 2026, from [\[Link\]](#)
- Safe Work Australia. (2013). Human Health Tier II Assessment: Methyloxirane. Retrieved March 5, 2026, from [\[Link\]](#)

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